

# Application Notes: 3'-Hydroxypuerarin as a Standard in Phytochemical Analysis

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## Compound of Interest

Compound Name: 3'-Hydroxypuerarin

Cat. No.: B039933

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## Introduction

**3'-Hydroxypuerarin** is an isoflavone C-glucoside found in the root of *Pueraria lobata* (Kudzu), a plant with a long history of use in traditional medicine. As a derivative of puerarin, **3'-Hydroxypuerarin** is of significant interest to researchers in phytochemistry, pharmacology, and drug development due to its potential biological activities, including antioxidant and anti-inflammatory effects. Accurate quantification of **3'-Hydroxypuerarin** in plant extracts, herbal formulations, and biological samples is crucial for quality control, pharmacokinetic studies, and understanding its therapeutic potential. These application notes provide detailed protocols for the use of **3'-Hydroxypuerarin** as a reference standard in phytochemical analysis, primarily focusing on High-Performance Liquid Chromatography (HPLC).

## Physicochemical Properties of 3'-Hydroxypuerarin Standard

A high-purity **3'-Hydroxypuerarin** standard is essential for accurate quantification. The following table summarizes the key properties of a commercially available standard.

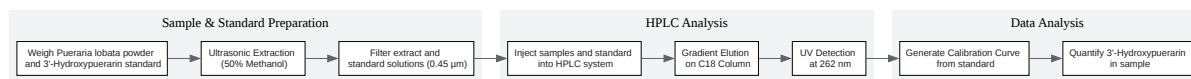
| Property          | Value   | Source                      |
|-------------------|---|-----------------------------|
| Molecular Formula | C <sub>21</sub> H <sub>20</sub> O <sub>10</sub> | --INVALID-LINK--            |
| Molecular Weight  | 432.38 g/mol                                    | --INVALID-LINK--            |
| Purity (by HPLC)  | ≥98%  | Typical commercial standard |
| Appearance        | White to off-white solid                        | General knowledge           |
| Solubility        | Soluble in DMSO, methanol, ethanol              | General knowledge           |

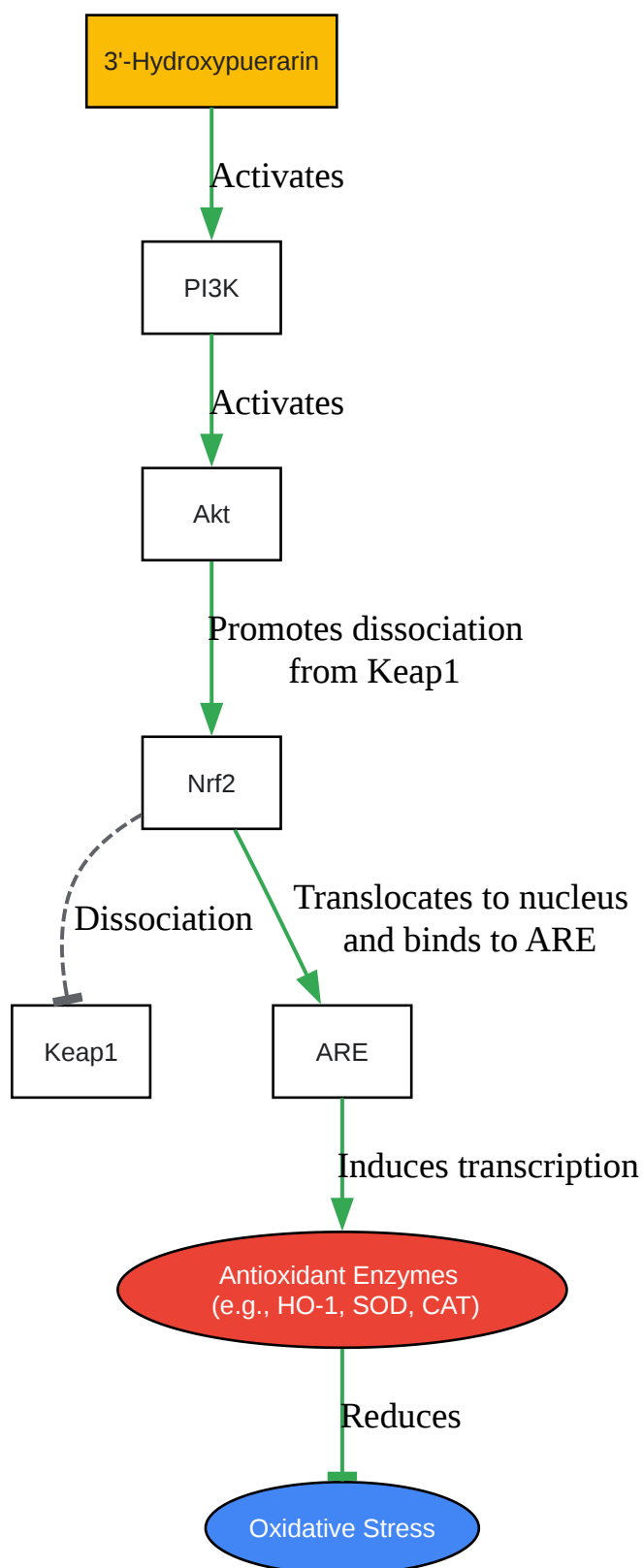
## Application 1: Quantification of 3'-Hydroxypuerarin in Pueraria lobata Extract by HPLC

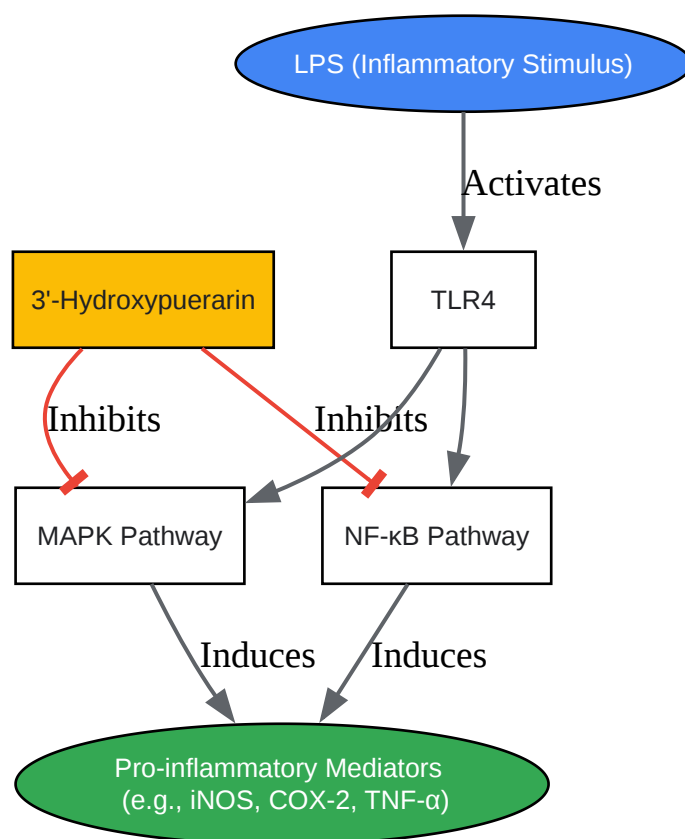
This protocol describes a method for the quantitative analysis of **3'-Hydroxypuerarin** in an extract of *Pueraria lobata* using a reference standard. The method is adapted from a validated HPLC procedure for the simultaneous determination of multiple isoflavones in *Pueraria lobata*.

[\[1\]](#)

## Experimental Workflow







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## References

- 1. researchgate.net [researchgate.net]
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